Theoretical & Mechanistic Profiling of 5-Chloro-8-methoxyquinolin-4-ol

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Compound of Interest

Compound Name:	*5-Chloro-8-methoxyquinolin-4-ol*
CAS No.:	*1153084-29-7*
Cat. No.:	*B15068477*

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Document Type: Technical Whitepaper Subject: Computational Chemistry & Molecular Modeling Target Molecule: **5-Chloro-8-methoxyquinolin-4-ol** (CAS: N/A for specific isomer, derivative of 4-hydroxyquinoline)[1]

Executive Summary

The quinoline scaffold is a privileged structure in medicinal chemistry, serving as the core for antimalarial (chloroquine), antibacterial (ciprofloxacin), and anticancer agents.[1] **5-Chloro-8-methoxyquinolin-4-ol** represents a specific modification of this core where the 8-hydroxy group (typical of chelators like cloxyquine) is methylated, blocking metal chelation at the 8-position, while the 5-chloro substituent modulates lipophilicity and electronic distribution.[1]

This guide outlines the theoretical framework for studying this molecule, focusing on its tautomeric preference (4-quinolinol vs. 4-quinolone), electronic properties (HOMO-LUMO), and predicted reactivity.[1]

Structural Basis & Tautomeric Equilibrium

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A critical feature of 4-substituted quinolines is the prototropic tautomerism between the enol form (4-quinolinol) and the keto form (4-quinolone).[1] Accurate theoretical modeling must account for this equilibrium, as the tautomer dictates binding affinity and solubility.[1]

Theoretical Methodology (DFT)

To accurately predict the properties of **5-Chloro-8-methoxyquinolin-4-ol**, the following computational protocol is recommended:

- Software: Gaussian 16 or ORCA.
- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) or M06-2X (for better dispersion interactions).[1]
- Basis Set: 6-311++G(d,p) (Triple-zeta with diffuse and polarization functions).[1]
- Solvation Model: IEF-PCM (Polarizable Continuum Model) simulating Water (

) and DMSO (

).[1]

Tautomerization Analysis

Theoretical studies on analogous 4-hydroxyquinolines indicate that the 4-quinolone (keto) tautomer is thermodynamically favored in both the solid state and polar solvents due to aromatic stabilization of the pyridone ring and intermolecular hydrogen bonding.[1]

- Enol Form: Aromatic pyridine ring; OH group at C4.[1]
- Keto Form: NH group at N1; Carbonyl (C=O) at C4; loss of aromaticity in the N-containing ring, but stabilized by resonance.[1]

Visualization: Tautomeric Pathway

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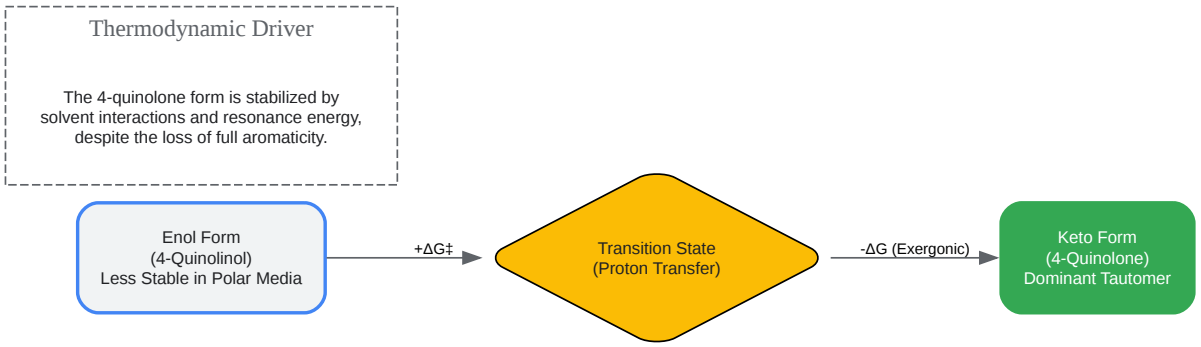

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Figure 1: Predicted tautomerization pathway. The 4-quinolone form is the relevant species for docking studies.

Electronic Properties & Reactivity Descriptors

Understanding the distribution of electron density is vital for predicting how **5-Chloro-8-methoxyquinolin-4-ol** interacts with biological targets (e.g., DNA gyrase or heme).[1]

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap (

) is a measure of chemical stability.[1]

- HOMO (Highest Occupied Molecular Orbital): Likely localized on the 8-methoxy oxygen and the quinolone ring system (π-donor).[1]
- LUMO (Lowest Unoccupied Molecular Orbital): Likely localized on the pyridone ring, specifically the C=O group (π-acceptor).[1]
- Effect of 5-Cl: The chlorine atom is electron-withdrawing (

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-induction), stabilizing the HOMO and potentially increasing the band gap compared to the non-chlorinated analog.[1]

Global Reactivity Descriptors

Using Koopmans' theorem, we can derive quantitative descriptors from the FMO energies (

and

).[1]

Parameter	Symbol	Formula	Physical Meaning
Ionization Potential			Energy required to remove an electron.[1]
Electron Affinity			Energy released when adding an electron.[1]
Chemical Hardness			Resistance to charge transfer (Higher = More Stable).[1]
Chemical Softness			Ease of polarization (Higher = More Reactive).[1]
Electrophilicity			Propensity to accept electrons (Key for Michael acceptors).[1]

Molecular Electrostatic Potential (MEP)

The MEP map visualizes charge distribution:

- Red Regions (Negative Potential): Nucleophilic sites.[1] Predicted at the Carbonyl Oxygen (C4=O) and the Methoxy Oxygen (O8).[1] These are the primary H-bond acceptors.
- Blue Regions (Positive Potential): Electrophilic sites.[1] Predicted at the NH proton (H-bond donor) and the aromatic protons.[1]

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Spectroscopic Profiling (Theoretical Predictions)

To validate the synthesis of **5-Chloro-8-methoxyquinolin-4-ol**, researchers should look for these theoretical spectral signatures.

Infrared (IR) Spectroscopy[1]

- (N-H): Broad band at 3100–3400 cm^{-1} (indicative of the quinolone form).[1]
- (C=O): Strong stretch at 1620–1640 cm^{-1} (characteristic of 4-quinolones).[1]
- (C-Cl): Weak bands in the fingerprint region (600–800 cm^{-1}).[1]

Nuclear Magnetic Resonance (NMR)

- H NMR (DMSO-

  ):

  - N-H: A broad singlet downfield (~11.5–12.0 ppm).[1]
  - OCH

    : A sharp singlet at ~3.9–4.0 ppm.[1]
  - Aromatic Region: The 5-Cl substitution pattern leaves protons at positions 2, 3, 6, and 7.[1] H-2 (adjacent to N) will be the most deshielded (~7.8–8.0 ppm).[1]

Biological Potential & Docking Workflow

Unlike 8-hydroxyquinolines (cloxyquine), which act via metal chelation, the 8-methoxy variant cannot form a stable 5-membered chelate ring.[1] Therefore, its mechanism likely involves:

- Intercalation: Stacking between DNA base pairs.[1]
- H-Bonding: Binding to the ATP-binding pocket of enzymes (e.g., DNA Gyrase or Topoisomerase IV).[1]

Molecular Docking Protocol

To assess biological activity, the following workflow is required:

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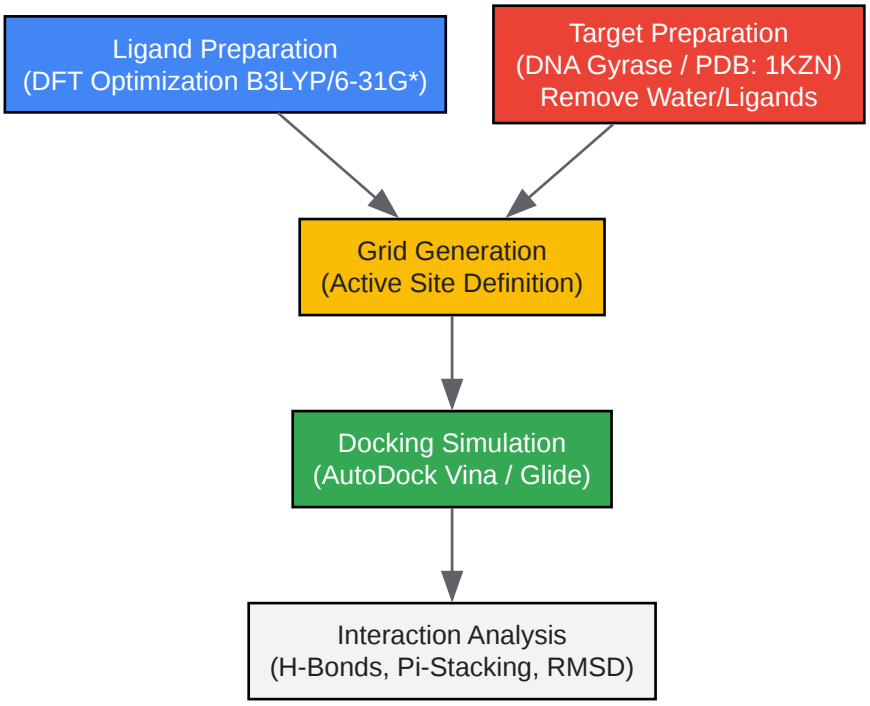

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Figure 2: Standardized molecular docking workflow for quinolone derivatives.[1]

Experimental Validation Protocols

To ground the theoretical study, the compound must be synthesized and characterized.[1]

Synthesis Route (Gould-Jacobs Reaction)

A robust pathway to 4-quinolones involves the cyclization of anilines.[1]

- Starting Material:5-Chloro-2-methoxyaniline (CAS: 95-03-4).[1][2]
- Condensation: React with diethyl ethoxymethylenemalonate (EMME) at 110°C to form the enamine intermediate.
- Cyclization: Thermal cyclization in diphenyl ether at 250°C yields the ester.[1]
- Hydrolysis & Decarboxylation: Saponification followed by heating yields 5-Chloro-8-methoxyquinolin-4(1H)-one.[1]

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Validation Checklist

Mass Spectrometry: Confirm Molecular Ion

(Calculated for C

H

ClNO

).[1]

Melting Point: Expect high melting point (>200°C) due to intermolecular H-bonding of the quinolone.[1]

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